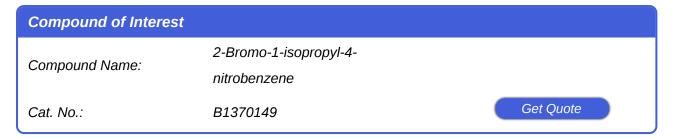


An In-depth Technical Guide to 2-Bromo-1isopropyl-4-nitrobenzene

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical characterization of **2-Bromo-1-isopropyl-4-nitrobenzene** (CAS No. 101980-41-0). This compound is a valuable intermediate in organic synthesis, particularly in the development of novel heterocyclic compounds with potential biological activity. This document includes a summary of its key physical and chemical properties, detailed experimental protocols for its synthesis, and visual diagrams to illustrate reaction pathways and logical workflows. The information presented is intended to support researchers and scientists in the effective utilization of this compound in their research and development endeavors.

Physicochemical Properties

2-Bromo-1-isopropyl-4-nitrobenzene is a substituted aromatic compound with the molecular formula C₉H₁₀BrNO₂. At room temperature, it exists as a yellow oily substance. Its key physicochemical properties are summarized in the table below.



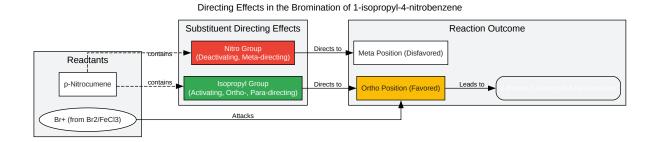
Property	Value
CAS Number	101980-41-0
Molecular Formula	C ₉ H ₁₀ BrNO ₂
Molecular Weight	244.09 g/mol
Exact Mass	242.98949 Da
Appearance	Yellow oily substance
Boiling Point	155-160 °C (at 15 Torr)
Density (Predicted)	1.456 ± 0.06 g/cm ³
Solubility in Water	0.046 g/L (at 25 °C, practically insoluble)
Topological Polar Surface Area	45.8 Ų
XLogP3	3.6

Synthesis and Reactivity

The synthesis of **2-Bromo-1-isopropyl-4-nitrobenzene** is a classic example of electrophilic aromatic substitution. The primary route involves the bromination of **1-**isopropyl-4-nitrobenzene (p-nitrocumene). The regioselectivity of this reaction is governed by the directing effects of the substituents on the benzene ring. The isopropyl group is an activating, ortho-, para-director, while the nitro group is a deactivating, meta-director. In this case, the strong activating effect of the isopropyl group directs the incoming bromine electrophile to the position ortho to it.

A logical diagram illustrating the directing effects during the synthesis is provided below.





Click to download full resolution via product page

Regioselectivity in the synthesis of **2-Bromo-1-isopropyl-4-nitrobenzene**.

Experimental Protocols Synthesis of 2-Bromo-1-isopropyl-4-nitrobenzene from 1-isopropyl-4-nitrobenzene

This protocol is based on the bromination of p-nitrocumene.

Materials:

- 1-isopropyl-4-nitrobenzene (p-nitrocumene) (50 g, 0.300 mol)
- Iron(III) chloride (catalyst)
- Bromine (59.92 g, 0.375 mol)
- Chlorobenzene (100 ml)
- 40% aqueous sodium bisulfite solution
- 5% aqueous HCl solution

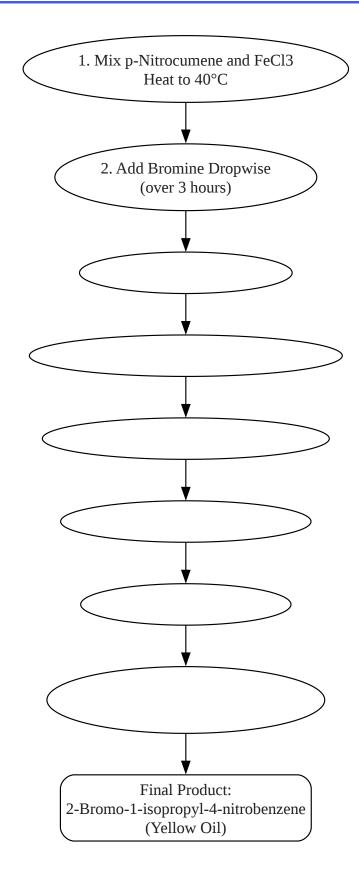


Water

Procedure:

- A mixture of 1-isopropyl-4-nitrobenzene and a catalytic amount of iron(III) chloride is heated to 40 °C in a reaction vessel.
- Bromine is added dropwise to the heated mixture over a period of 3 hours. The temperature should be maintained at 40 °C.
- After the addition is complete, the reaction is allowed to proceed to completion.
- The reaction mixture is then poured into 120 ml of water.
- A 40% aqueous solution of sodium bisulfite is added dropwise to quench any unreacted bromine.
- The aqueous mixture is extracted with 100 ml of chlorobenzene.
- The organic phase (chlorobenzene layer) is separated and washed with 100 ml of a 5% aqueous HCl solution.
- The chlorobenzene is removed under reduced pressure to yield 2-Bromo-1-isopropyl-4-nitrobenzene as a yellow oily substance. (Expected yield: ~98%).





Click to download full resolution via product page

From chemical intermediate to potential therapeutic agents.



Safety and Handling

Nitroaromatic compounds as a class can be toxic and mutagenic. It is imperative to handle **2-Bromo-1-isopropyl-4-nitrobenzene** with appropriate safety precautions in a well-ventilated laboratory fume hood. Standard personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

2-Bromo-1-isopropyl-4-nitrobenzene is a key chemical intermediate with well-defined physicochemical properties. The synthetic protocols for its preparation are established and provide high yields. Its primary significance for the scientific community lies in its utility as a building block for the synthesis of novel heterocyclic compounds, which are of considerable interest in drug discovery and development for their potential therapeutic applications. This guide provides the foundational technical information required for researchers to effectively incorporate this compound into their synthetic and medicinal chemistry programs.

To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-1-isopropyl-4-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1370149#physicochemical-properties-of-2-bromo-1-isopropyl-4-nitrobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com